

A Head-to-Head Comparison of SJ3149 with Standard AML Drugs

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the novel molecular glue degrader, **SJ3149**, with standard-of-care drugs for Acute Myeloid Leukemia (AML). The information presented is supported by experimental data to assist in evaluating its therapeutic potential.

Executive Summary

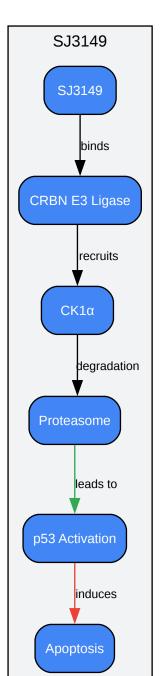
SJ3149 is a first-in-class, potent, and selective degrader of Casein Kinase 1 alpha (CK1 α), a protein implicated in the proliferation and survival of cancer cells. By targeting CK1 α for proteasomal degradation, **SJ3149** activates the p53 tumor suppressor pathway, leading to broad antiproliferative activity, particularly in AML. This guide compares the in vitro and in vivo efficacy of **SJ3149** against standard AML therapies, including conventional chemotherapy (Cytarabine) and targeted agents (Venetoclax and Gilteritinib).

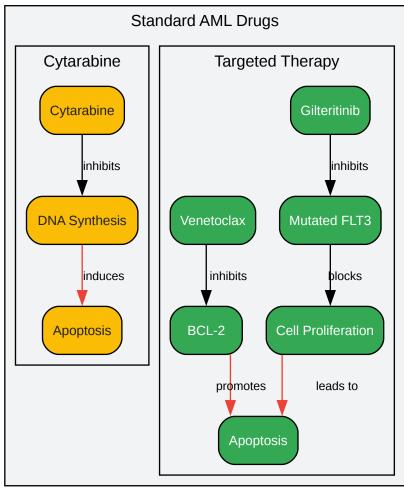
Mechanism of Action: SJ3149 vs. Standard AML Drugs

Standard AML therapies employ diverse mechanisms to eradicate leukemic cells. Cytarabine, a cornerstone of chemotherapy, inhibits DNA synthesis. Venetoclax targets the anti-apoptotic protein BCL-2, while Gilteritinib inhibits the mutated FLT3 kinase. In contrast, **SJ3149** introduces a novel mechanism by hijacking the cell's ubiquitin-proteasome system to eliminate $CK1\alpha$.

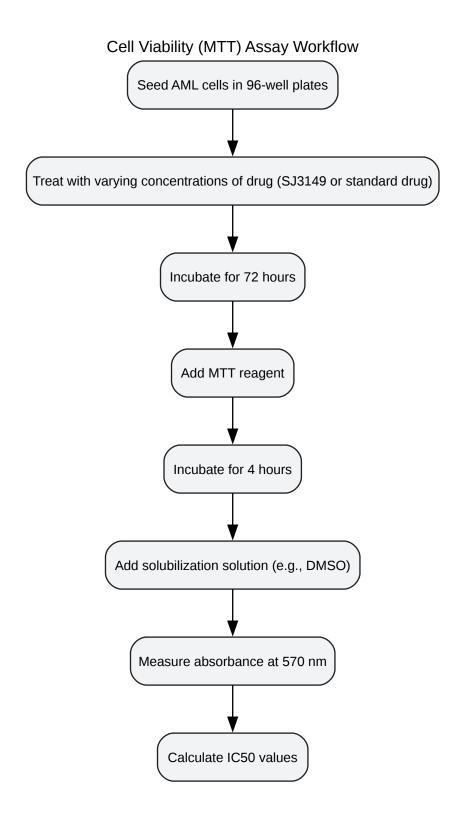


Comparative Mechanism of Action in AML

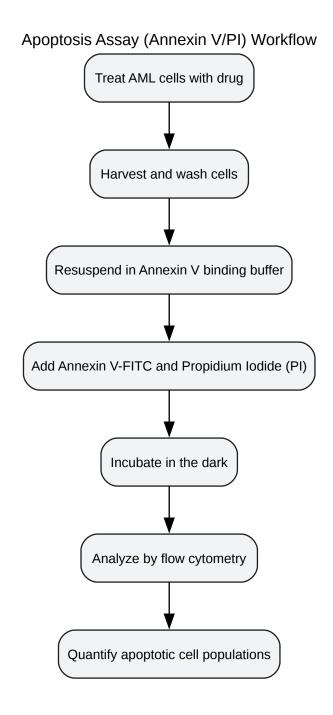




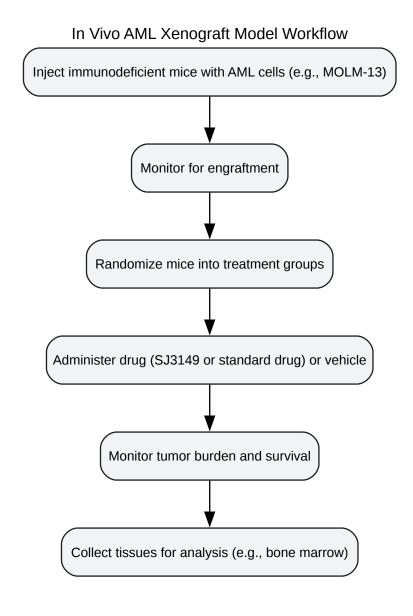












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